

Application Notes and Protocols: Carbosulfan as a Systemic Insecticide in Maize

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Compound of Interest

Compound Name: Carbosulfan

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These application notes provide a comprehensive overview of the use of **carbosulfan** as a systemic insecticide in maize (*Zea mays* L.). The information compiled is intended for research and developmental purposes and details the mode of action, metabolism, application protocols, efficacy, and residue analysis of **carbosulfan** and its primary metabolites.

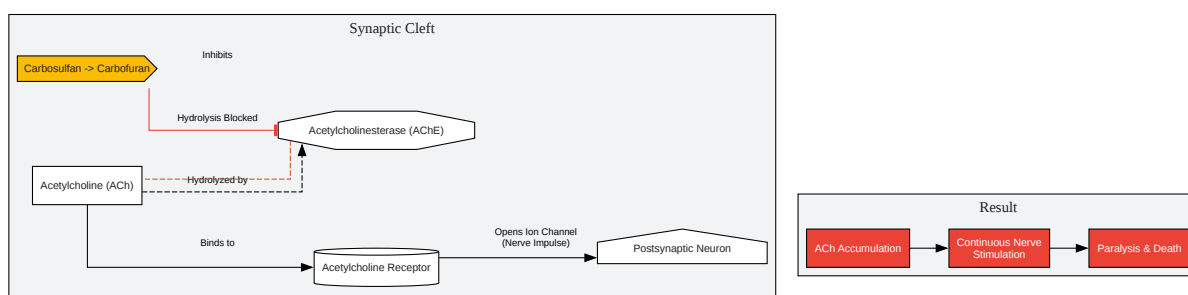
Introduction

Carbosulfan is a broad-spectrum carbamate insecticide used to control a variety of insect pests in maize. It exhibits systemic, contact, and stomach action, making it effective against both surface-feeding and internal pests.[1][2] As a pro-insecticide, **carbosulfan** is metabolized within the plant and the target insect into its more toxic metabolite, carbofuran.[1][3] This systemic activity allows for the protection of new plant growth from pest infestations.[2]

Mode of Action

Carbosulfan's primary mode of action is the inhibition of the enzyme acetylcholinesterase (AChE) in the nervous system of insects.[4] Acetylcholinesterase is responsible for the hydrolysis of the neurotransmitter acetylcholine (ACh) at the synaptic cleft. By inhibiting AChE, **carbosulfan** causes an accumulation of acetylcholine, leading to continuous nerve stimulation, paralysis, and ultimately, the death of the insect.[1]

Signaling Pathway: Acetylcholinesterase Inhibition by Carbosulfan



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Caption: Inhibition of acetylcholinesterase by **carbosulfan**'s active metabolite, carbofuran.

Metabolism and Systemic Activity in Maize

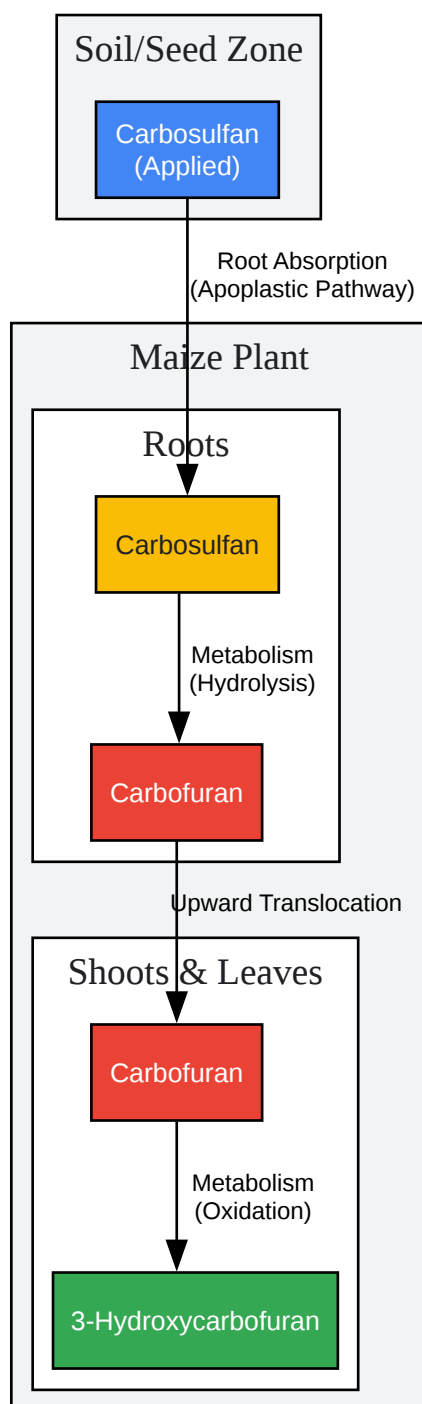
Carbosulfan applied to the soil or as a seed treatment is absorbed by the maize roots, primarily through a passive, apoplastic pathway.[5] Once absorbed, it undergoes metabolic transformation.

Metabolic Pathway in Maize:

- Hydrolysis: The initial and primary metabolic step is the cleavage of the N-S bond, converting **carbosulfan** into carbofuran and dibutylamine.[3]
- Oxidation: Carbofuran is further metabolized through oxidation to form 3-hydroxycarbofuran and 3-ketocarbofuran.[3][6]

The parent **carbosulfan** molecule has limited upward translocation and tends to accumulate in the roots.[5] However, its metabolite, carbofuran, is more water-soluble and can be translocated upwards to the shoots and leaves, providing systemic protection against pests feeding on these parts of the plant.[5] The metabolite 3-hydroxycarbofuran is also found in the shoots and leaves.[5]

Diagram: Metabolism and Translocation of Carbosulfan in Maize



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Caption: Uptake, metabolism, and translocation of **carbosulfan** in maize.

Data Presentation

Table 1: Application Rates of Carbosulfan Formulations in Maize

Formulation	Application Method	Target Pests	Application Rate	Reference(s)
Marshal® 25ST (250 g/kg)	Seed Treatment	Seedling maggot, Corn borer	20-25 g per kg of corn seeds	[7]
5G / 10G (Granules)	Soil Application (in-furrow)	Corn rootworm, Nematodes	0.5 - 1.5 kg a.i./ha	[3]
25% EC (Emulsifiable Concentrate)	Foliar Spray	Aphids, Thrips, Leafhoppers	750-1200 ml/ha	[2]
200SC (Suspension Concentrate)	Foliar Spray	Fall Armyworm	133-200 ml/ha	[8]

Note: Application rates may vary based on pest pressure, environmental conditions, and local regulations. Always refer to the product label for specific instructions.

Table 2: Efficacy of Carbosulfan and its Metabolite Carbofuran Against Key Maize Pests

Pest	Active Ingredient	Application Rate	Efficacy (% Mortality or Damage Reduction)	Reference(s)
Fall Armyworm (Spodoptera frugiperda)	Carbofuran	Not specified	58% mortality after 10 days	[9]
Asian Corn Borer (Ostrinia furnacalis)	Carbosulfan	Seed Treatment	Effective control (qualitative)	[10]

Note: Quantitative efficacy data for **carbosulfan** against specific maize pests is limited in the reviewed literature. The data for fall armyworm pertains to the metabolite carbofuran.

Table 3: Residue Levels of Carbosulfan and its Metabolites in Maize (from Supervised Trials)

Application Method	Plant Part	PHI (Days)	Carbosulfan (mg/kg)	Carbofuran (mg/kg)	3-hydroxycarbofuran (mg/kg)	Reference(s)
Seed Treatment	Grain	Harvest	<0.01 - <0.05	<0.01 - <0.05	Not Reported	[1]
Soil Application (Granules)	Grain	Harvest	<0.05	<0.05	<0.05	[3]
Foliar Spray	Forage	28	Not Reported	0.1 - 2.2	Not Reported	[6]
Foliar Spray	Grain	30	<0.02	<0.02	<0.02	[11]

PHI: Pre-Harvest Interval

Experimental Protocols

Protocol 1: Laboratory Seed Treatment of Maize for Research Purposes

Objective: To apply a precise dose of **carbosulfan** to a small batch of maize seeds for germination, seedling vigor, or early-stage efficacy studies.

Materials:

- Maize seeds
- Carbosulfan** formulation (e.g., wettable powder - WP, or a liquid formulation - FS)

- Distilled water
- Adherent/sticker/polymer (optional, but recommended for WP formulations)
- Laboratory balance (accurate to 0.001 g)
- Beakers or flasks
- Magnetic stirrer and stir bar
- Pipettes or graduated cylinders
- Rotary seed treater or a sealable container (e.g., plastic bag or jar)
- Personal Protective Equipment (PPE): gloves, lab coat, safety glasses

Procedure:

- Calculate the required amount of **carbosulfan**: Based on the desired application rate (e.g., g a.i./kg seed), calculate the amount of the formulated product needed for your batch of seeds.
- Prepare the treatment slurry:
 - For liquid formulations (FS): Dilute the required amount of the product with a small amount of distilled water if necessary to achieve a suitable volume for even coating.
 - For wettable powders (WP): Create a slurry by mixing the calculated amount of powder with a small volume of distilled water. Add an adherent if desired. Mix thoroughly using a magnetic stirrer until a homogenous suspension is formed.
- Seed Coating:
 - Weigh the desired amount of maize seeds and place them in the coating container.
 - Slowly add the prepared slurry to the seeds while continuously mixing or rotating the container to ensure even coverage.
 - For a rotary treater, follow the manufacturer's instructions.

- For a sealable container, shake and tumble the seeds until they are uniformly coated.
- Drying:
 - Spread the treated seeds in a thin layer on a tray or paper in a well-ventilated area (fume hood recommended) and allow them to air dry completely.
 - Avoid direct sunlight or high heat, which could affect seed viability or degrade the active ingredient.
- Storage: Once completely dry, store the treated seeds in labeled bags in a cool, dry, and dark place until planting.

Protocol 2: Foliar Application of Carbosulfan in Small-Plot Maize Field Trials

Objective: To apply **carbosulfan** as a foliar spray to experimental maize plots to evaluate its efficacy against foliar pests or to conduct residue studies.

Materials:

- **Carbosulfan** emulsifiable concentrate (EC) or suspension concentrate (SC) formulation
- Water (from a source suitable for pesticide application)
- Backpack sprayer with a calibrated nozzle
- Graduated cylinders and measuring cups
- Personal Protective Equipment (PPE): chemical-resistant gloves, coveralls, eye protection, respirator
- Plot markers and tape measure

Procedure:

- Plot Demarcation: Clearly mark the boundaries of the experimental and control plots.

- **Sprayer Calibration:** Calibrate the backpack sprayer to determine the spray volume per unit area (e.g., L/ha). This is a critical step to ensure accurate application rates.
- **Calculation of Spray Solution:**
 - Based on the desired application rate (e.g., ml/ha) and the calibrated spray volume, calculate the amount of **carbosulfan** formulation needed for each plot.
 - Calculate the total volume of water required for each plot.
- **Preparation of Spray Solution:**
 - Fill the sprayer tank with half the required volume of water.
 - Add the measured amount of **carbosulfan** formulation to the tank.
 - Agitate the mixture thoroughly.
 - Add the remaining volume of water and continue to agitate to ensure a homogenous mixture.
- **Application:**
 - Apply the spray solution evenly to the foliage of the maize plants within the designated plot.
 - Maintain a constant walking speed and sprayer pressure to ensure uniform coverage.
 - Avoid spraying during windy conditions to prevent drift to adjacent plots.
- **Decontamination:** Thoroughly clean the sprayer equipment after use according to standard procedures for pesticide handling.

Protocol 3: Extraction and Analysis of Carbosulfan and Metabolites from Maize Tissues

Objective: To quantify the residues of **carbosulfan**, carbofuran, and 3-hydroxycarbofuran in maize plant samples (leaves, stalk, grain, roots).

Materials:

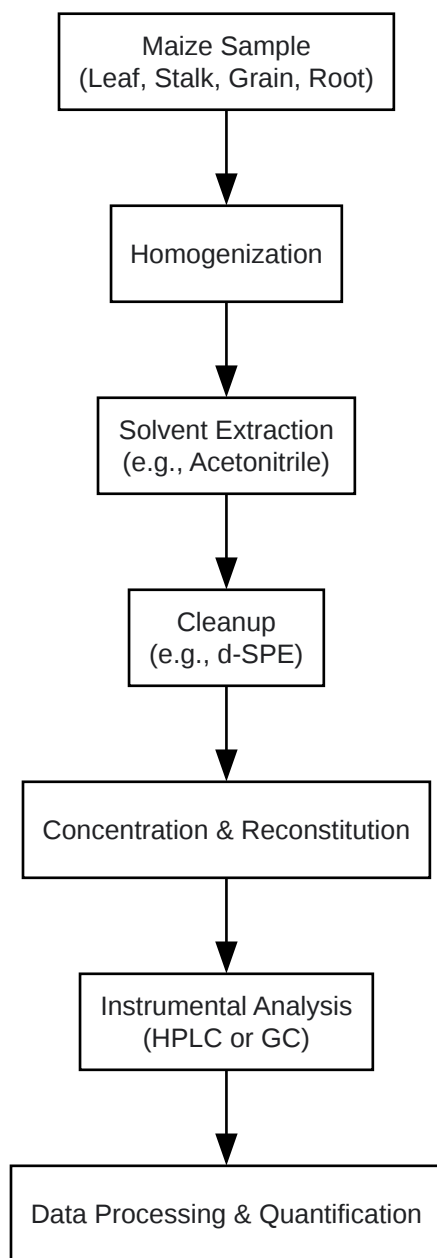
- Homogenizer (e.g., blender, tissue lyser)
- Centrifuge and centrifuge tubes
- Solid-Phase Extraction (SPE) cartridges (e.g., Florisil or aminopropyl)
- Solvents: Acetonitrile, Dichloromethane, Hexane, Isopropanol (all HPLC or pesticide residue grade)
- Sodium chloride (NaCl) and anhydrous magnesium sulfate (MgSO₄) for QuEChERS method
- Rotary evaporator
- Vortex mixer
- Analytical standards of **carbosulfan**, carbofuran, and 3-hydroxycarbofuran
- HPLC or GC system with a suitable detector (e.g., MS/MS, NPD, or post-column derivatization with fluorescence)
- Personal Protective Equipment (PPE)

Procedure (based on a generic QuEChERS approach):

- Sample Preparation:
 - Chop and homogenize a representative sample of the maize tissue.
 - Weigh 10-15 g of the homogenized sample into a 50 mL centrifuge tube.
- Extraction:
 - Add 10 mL of acetonitrile to the tube.
 - Shake vigorously for 1 minute.
 - Add the QuEChERS salts (e.g., 4 g MgSO₄, 1 g NaCl).

- Shake vigorously for 1 minute and then centrifuge at >3000 rpm for 5 minutes.
- Cleanup (Dispersive SPE):
 - Take an aliquot of the supernatant (acetonitrile layer).
 - Transfer it to a d-SPE tube containing a cleanup sorbent (e.g., PSA and MgSO₄).
 - Vortex for 30 seconds and centrifuge for 5 minutes.
- Final Preparation and Analysis:
 - Take an aliquot of the cleaned extract and evaporate it to near dryness under a gentle stream of nitrogen.
 - Reconstitute the residue in a suitable solvent for injection into the HPLC or GC system.
 - Analyze the sample using a validated chromatographic method with appropriate standards for quantification.

Diagram: General Workflow for Carbosulfan Residue Analysis in Maize



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Caption: Workflow for the analysis of **carbosulfan** residues in maize.

Conclusion

Carbosulfan is an effective systemic insecticide for the control of key pests in maize. Its utility in research and development requires a thorough understanding of its mode of action, metabolic fate within the plant, and appropriate methodologies for application and analysis. The protocols and data presented here provide a foundation for researchers to design and execute

robust experiments to further investigate the properties and applications of **carbosulfan** in maize protection. It is imperative that all work with **carbosulfan** is conducted with strict adherence to safety protocols and regulatory guidelines.

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References

- 1. researchgate.net [researchgate.net]
- 2. researchgate.net [researchgate.net]
- 3. youtube.com [youtube.com]
- 4. Absorption, metabolism and distribution of carbosulfan in maize plants (Zea mays L.) - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. pomais.com [pomais.com]
- 7. youtube.com [youtube.com]
- 8. thepharmajournal.com [thepharmajournal.com]
- 9. researchgate.net [researchgate.net]
- 10. Management of Spodoptera frugiperda J.E. Smith Using Recycled Virus Inoculum from Larvae Treated with Baculovirus under Field Conditions - PMC [pmc.ncbi.nlm.nih.gov]
- 11. 656. Carbosulfan (Pesticide residues in food: 1984 evaluations) [inchem.org]
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